

Discovery and History of *o*-Acetylbenzeneamidinocarboxylic Acid: A Technical Whitepaper

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Compound of Interest

Compound Name: *o*-Acetylbenzeneamidinocarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

***o*-Acetylbenzeneamidinocarboxylic acid**, a novel fungal metabolite, was first isolated from the fungus *Gibberella saubinetii*. This compound has demonstrated notable biological activities, including selective cytotoxicity against transformed cells and antifungal properties. This document provides a comprehensive overview of the discovery, history, and key experimental data related to ***o*-Acetylbenzeneamidinocarboxylic acid**, serving as a technical guide for researchers and professionals in the field of drug development and natural product chemistry.

Introduction

The search for novel bioactive compounds from natural sources is a cornerstone of drug discovery. Fungi, in particular, are prolific producers of a diverse array of secondary metabolites with a wide range of biological activities. The genus *Gibberella* (the teleomorph of *Fusarium*) is well-known for producing a variety of secondary metabolites, some of which have found applications in medicine and agriculture. In 1982, a team of Japanese researchers, Masanobu Munekata, Haruo Seto, and Gakuzo Tamura, reported the isolation of a new selective cytotoxic substance, ***o*-acetylbenzeneamidinocarboxylic acid**, from *Gibberella saubinetii* IAM8049.^[1]

[2] This discovery was the result of a screening program aimed at identifying selective inhibitors of SV40-transformed cells.[2]

Discovery and Isolation

The initial discovery of **o-Acetylbenzeneamidinocarboxylic acid** was made during a screening program for selective inhibitors against SV40-transformed cells.[2] A substance showing selective cytotoxicity against these transformed cells in vitro and a slight antitumor activity against Ehrlich carcinoma in vivo was identified from the culture broth of *Gibberella saubinetii* IAM8049.[2]

Fermentation Protocol

The production of **o-Acetylbenzeneamidinocarboxylic acid** was achieved through fermentation of *Gibberella saubinetii* IAM8049. The experimental protocol is as follows:

- Inoculum Preparation: A 100 ml culture of the medium in a 500 ml flask was inoculated with *Gibberella saubinetii* IAM8049.[2]
- Culture Conditions: The flask was shake-cultured at 28°C for 72 hours.[2]
- Scale-Up: The resulting culture was then transferred into a 30-liter jar fermentor containing 15 liters of the same medium for large-scale production.[2]

Isolation and Purification

The detailed procedure for the isolation and purification of **o-Acetylbenzeneamidinocarboxylic acid** from the fermentation broth was not available in the public domain at the time of this writing. The original publication by Munekata et al. would contain these specific details.

Chemical Properties and Structure Elucidation

The structure of the isolated compound was determined to be **o-Acetylbenzeneamidinocarboxylic acid**. Its chemical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2-[(2-acetylphenyl)carbamimidoyl]-2-iminoacetic acid	[3]
CAS Number	82744-16-9	[3]
Molecular Formula	C10H10N2O3	[3]
Appearance	Needles	[3]
Melting Point	175-175.5°C	[3]
Boiling Point	365.0±44.0°C at 760 mmHg	[3]
Density	1.3±0.1 g/cm3	[3]

The structural elucidation was likely carried out using a combination of spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The specific data from these analyses would be detailed in the original 1982 publication.

Biological Activity

o-Acetylbenzeneamidinocarboxylic acid has been reported to exhibit two primary biological activities: antitumor and antifungal.

Antitumor Activity

The initial discovery of the compound was based on its selective cytotoxic effect on SV40-transformed cells.[2] It was also reported to have a weak inhibitory effect on tumor cells.[3] Quantitative data regarding the IC50 values against various cancer cell lines would be crucial for a comprehensive understanding of its antitumor potential and would likely be present in the original research article.

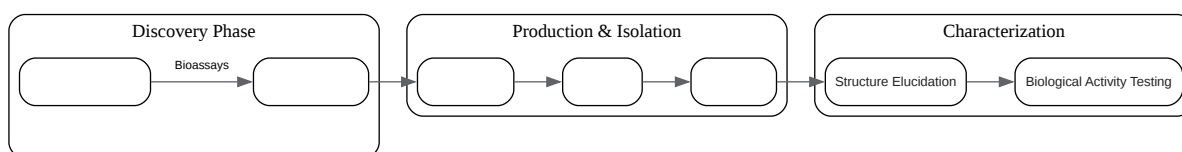
Antifungal Activity

In addition to its antitumor properties, **o-Acetylbenzeneamidinocarboxylic acid** is also known to be a fungal metabolite that can inhibit a variety of plant pathogenic fungi.[4] This suggests its

potential for development as an agricultural fungicide. Further research would be needed to determine the spectrum of its antifungal activity and its mechanism of action.

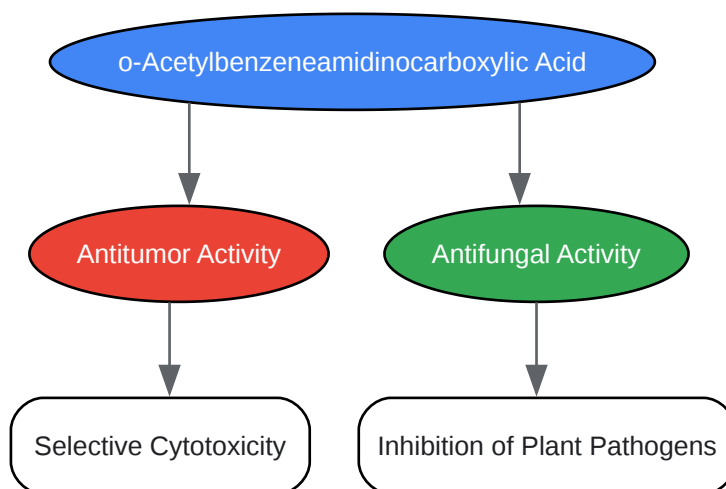
Experimental Workflows and Logical Relationships

The following diagrams illustrate the general workflow for the discovery and characterization of a novel natural product like **o-Acetylbenzeneamidinocarboxylic acid**, and the logical relationship of its identified biological activities.



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Fig. 1: General workflow for the discovery of a natural product.



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Fig. 2: Biological activities of **o-Acetylbenzeneamidinocarboxylic acid**.

Conclusion and Future Directions

o-Acetylbenzeneamidinocarboxylic acid represents a unique chemical scaffold with demonstrated antitumor and antifungal properties. The initial discovery by Munekata and his team laid the groundwork for further investigation into this interesting molecule. To fully realize its therapeutic or agricultural potential, several areas warrant further exploration:

- **Total Synthesis:** The development of a synthetic route to **o-Acetylbenzeneamidinocarboxylic acid** would enable the production of larger quantities for extensive biological testing and the generation of analogs for structure-activity relationship (SAR) studies.
- **Mechanism of Action:** Elucidating the molecular targets and signaling pathways through which this compound exerts its cytotoxic and antifungal effects is crucial for its development as a drug or agrochemical.
- **In Vivo Efficacy:** Comprehensive in vivo studies are needed to evaluate its efficacy, pharmacokinetics, and safety profile in relevant animal models.
- **Analog Development:** SAR studies based on the core structure of **o-Acetylbenzeneamidinocarboxylic acid** could lead to the discovery of more potent and selective derivatives with improved therapeutic indices.

This technical guide provides a summary of the currently available information on the discovery and history of **o-Acetylbenzeneamidinocarboxylic acid**. A full analysis of the original 1982 publication is essential for a complete understanding of the foundational experimental work. Continued research into this and other fungal metabolites will undoubtedly contribute to the discovery of new and effective therapeutic agents.

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